

A Comparative Analysis of Black 305 and Other Black Leuco Dyes

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Compound of Interest

Compound Name: **Black 305**

Cat. No.: **B3046760**

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Performance with Supporting Experimental Data

Leuco dyes, chemical compounds that can switch between a colored and a colorless state, are integral to a variety of applications, from thermal paper and carbonless copy paper to advanced sensor technologies. Among these, black leuco dyes are of particular interest for their high contrast and broad applicability. This guide provides a comparative analysis of **Black 305**, a widely used fluoran-based leuco dye, with other common black leuco dyes, focusing on their performance characteristics and the experimental methodologies used for their evaluation.

Executive Summary

This guide delves into the chemical properties, performance metrics, and activation mechanisms of **Black 305** in comparison to other commercially available black leuco dyes such as S-205 and ETAC. Through a review of available data and established experimental protocols, we aim to provide a comprehensive resource for professionals selecting a black leuco dye for their specific application. The key performance indicators examined include color intensity, activation temperature, stability, and lightfastness.

Introduction to Black Leuco Dyes

Leuco dyes are organic compounds that exist in a colorless or faintly colored state and develop a strong color upon a specific chemical or physical stimulus.^[1] This transformation is often a reversible process.^[2] In the case of fluoran leuco dyes like **Black 305**, the colorless form is a

lactone, which undergoes ring-opening in the presence of an acidic developer to form a highly conjugated, colored zwitterionic structure.^[3] This reaction can be triggered by heat (thermochromism), pressure (piezocromism), or changes in pH (halochromism).

The primary application for many black leuco dyes, including **Black 305**, is in thermal and carbonless paper products such as receipts, tickets, and labels.^[4] The choice of a specific leuco dye depends on the desired performance characteristics, including the intensity of the black color, the speed of color development, and the stability of the developed image.

Comparative Data of Black Leuco Dyes

While direct, publicly available, side-by-side comparative studies with extensive quantitative data for **Black 305**, S-205, and ETAC are limited, we can compile and infer their properties from technical data sheets and related scientific literature. The following table summarizes the key characteristics of these common black leuco dyes.

Property	Black 305	S-205	ETAC
Chemical Class	Fluoran	Fluoran	Fluoran
CAS Number	129473-78-5 ^[5]	70516-41-5 ^[5]	59129-79-2 ^[5]
Molecular Formula	C37H40N2O3 ^[4]	C34H36N2O3 ^[6]	Not readily available
Melting Point (°C)	181-182 ^[4]	Not readily available	Not readily available
λ _{max} (nm) in colored state	435, 588 ^[4]	Not readily available	Not readily available
Primary Applications	Thermal & Carbonless Paper ^[4]	Thermal & Pressure Sensitive Paper ^[6]	Thermal & Carbonless Paper ^[5]

Note: The performance of these dyes is highly dependent on the complete formulation, including the developer, sensitizer, and binder used.

Experimental Protocols for Performance Evaluation

To conduct a rigorous comparative analysis of black leuco dyes, a set of standardized experimental protocols is essential. The following methodologies are fundamental for

evaluating their key performance characteristics.

Colorimetric Analysis (CIELAB)

The color intensity and shade of the developed leuco dye can be quantified using a spectrophotometer or colorimeter to measure the CIELAB color space values (L, a, b*).[\[7\]](#)

Experimental Protocol:

- Sample Preparation: Prepare a coating formulation containing the leuco dye, a developer (e.g., Bisphenol A), a sensitizer (e.g., a long-chain fatty acid ester), and a binder (e.g., polyvinyl alcohol) in a suitable solvent.[\[8\]](#)
- Coating: Apply the formulation onto a standardized paper substrate using a wire-wound bar to ensure a uniform coating thickness.[\[9\]](#)
- Color Development:
 - For Thermal Dyes: Use a thermal tester or a heated platen at a controlled temperature and time to induce color change.
 - For Pressure-Sensitive Dyes: Apply a standardized pressure using a calibrated press.
- Measurement: Use a spectrophotometer to measure the reflectance spectrum of the developed color. Convert the spectral data to CIELAB values (L, a, b). L represents lightness (0 for black, 100 for white), a* represents the red-green axis, and b* represents the yellow-blue axis.[\[10\]](#) A lower L* value indicates a more intense black color.

Lightfastness Testing

Lightfastness is a critical parameter for applications where the developed image is exposed to light over extended periods. The ISO 105-B02 standard provides a methodology for assessing color fastness to artificial light.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Experimental Protocol:

- Sample Preparation: Prepare and develop the leuco dye samples as described in the colorimetric analysis protocol.

- **Exposure:** Expose the samples to a xenon arc lamp, which simulates natural daylight, under controlled conditions of temperature and humidity as specified in ISO 105-B02.[13]
- **Evaluation:** Assess the change in color of the exposed samples against a set of blue wool references (a scale from 1 to 8, where 8 is the highest lightfastness). The lightfastness rating is determined by comparing the fading of the sample to the fading of the blue wool references.[14] The color change can also be quantified by measuring the change in CIELAB values (ΔE^*).

Stability Analysis

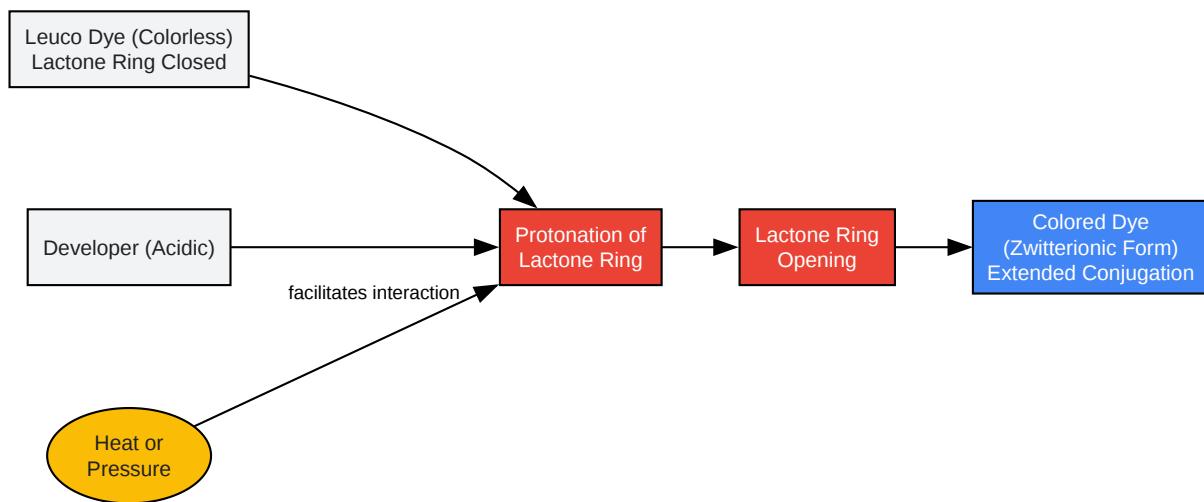
The stability of the developed color over time and under various environmental conditions is crucial for the longevity of the recorded information.

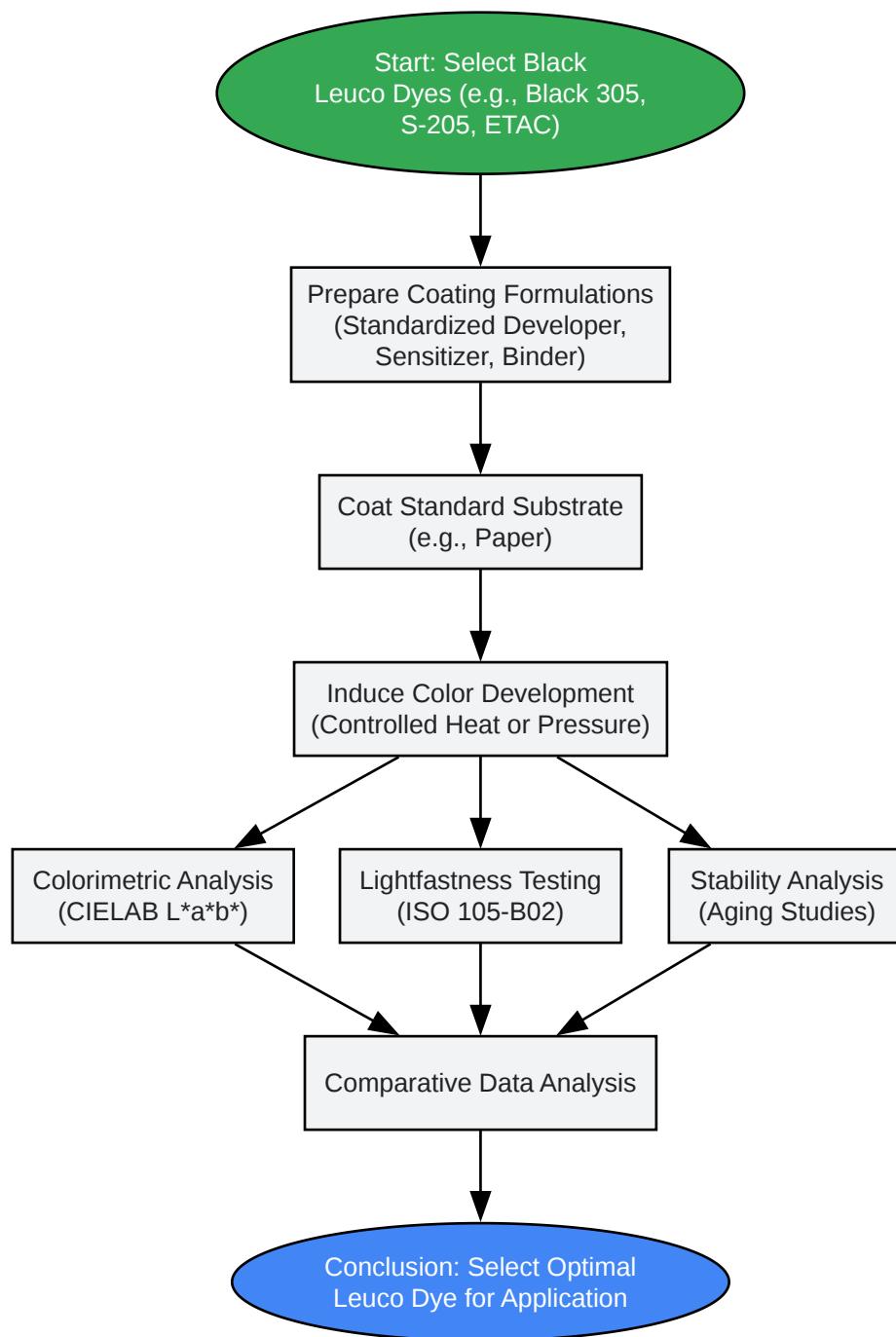
Experimental Protocol:

- **Sample Preparation:** Prepare and develop the leuco dye samples.
- **Aging Conditions:** Store the samples under different conditions, such as elevated temperature, high humidity, and darkness.
- **Evaluation:** Periodically measure the CIELAB values of the samples to monitor any changes in color over time. A smaller change in ΔE^* indicates higher stability.

Activation Mechanism and Signaling Pathway

The color-forming reaction of fluoran leuco dyes like **Black 305** is a well-understood acid-base reaction. The following diagram illustrates the general mechanism.





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